

# Quantitative Analysis by Reversed-Phase HPLC

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## Compound of Interest

Compound Name: **Glycyl-D-threonine**

Cat. No.: **B11750392**

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This method is designed for the quantification of **Glycyl-D-threonine** in bulk form or in simple formulations. It utilizes a standard reversed-phase C18 column for separation.

## Experimental Protocol

### a. Instrumentation and Materials

- HPLC system with UV detector
- C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm particle size)
- Analytical balance
- Volumetric flasks and pipettes
- HPLC grade acetonitrile and water
- Trifluoroacetic acid (TFA)
- **Glycyl-D-threonine** reference standard

### b. Preparation of Mobile Phase

- Mobile Phase A: 0.1% TFA in water. To prepare, add 1.0 mL of TFA to 1000 mL of HPLC grade water and mix thoroughly.

- Mobile Phase B: 0.1% TFA in acetonitrile. To prepare, add 1.0 mL of TFA to 1000 mL of HPLC grade acetonitrile and mix thoroughly.

#### c. Preparation of Standard Solutions

- Stock Solution (1 mg/mL): Accurately weigh 10 mg of **Glycyl-D-threonine** reference standard and transfer to a 10 mL volumetric flask. Dissolve in and dilute to volume with Mobile Phase A.
- Working Standards: Prepare a series of working standards by diluting the stock solution with Mobile Phase A to achieve concentrations ranging from 10 µg/mL to 200 µg/mL.

#### d. Sample Preparation

- Accurately weigh a sample containing **Glycyl-D-threonine** and dissolve it in a known volume of Mobile Phase A to achieve a theoretical concentration within the range of the working standards.
- Filter the sample solution through a 0.45 µm syringe filter before injection.

#### e. HPLC Conditions

- Column: C18, 4.6 x 250 mm, 5 µm
- Mobile Phase: Gradient elution with Mobile Phase A and Mobile Phase B (see Table 1)
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: 210 nm
- Injection Volume: 20 µL

## Data Presentation

Table 1: Gradient Elution Program

Time (minutes)	% Mobile Phase A	% Mobile Phase B
0.0	95	5
20.0	70	30
22.0	5	95
25.0	5	95
26.0	95	5

| 30.0 | 95 | 5 |

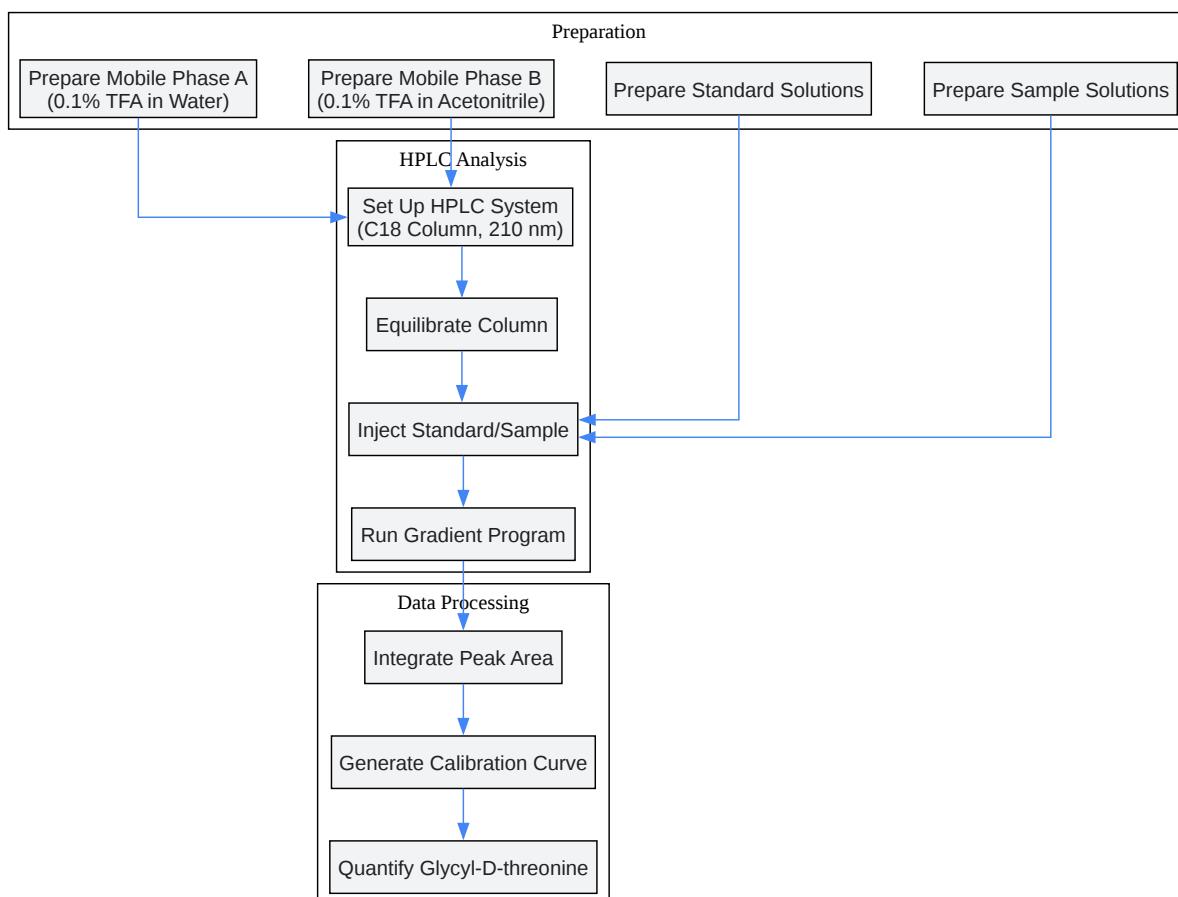
Table 2: Example System Suitability and Quantitative Data

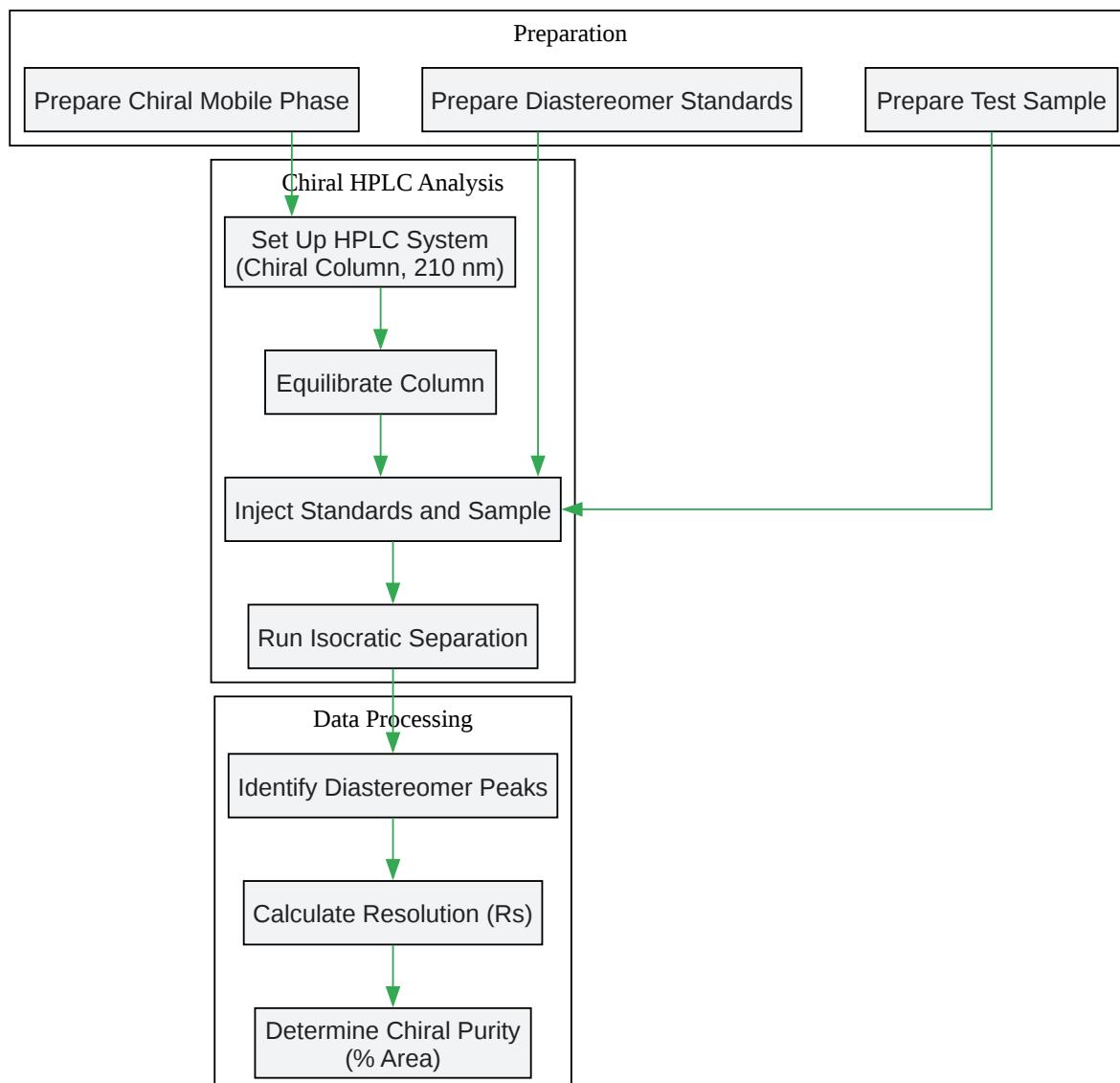
Parameter	Acceptance Criteria	Example Result
Tailing Factor	$\leq 2.0$	1.2
Theoretical Plates	$\geq 2000$	5500
Retention Time (min)	-	$\sim 8.5$
Linearity ( $r^2$ )	$\geq 0.999$	0.9995
Limit of Detection (LOD)	-	1 $\mu\text{g/mL}$

| Limit of Quantitation (LOQ)| - | 3  $\mu\text{g/mL}$  |

Note: The retention time is an approximation and will vary depending on the specific column and system.

## Workflow for Quantitative Analysis



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- To cite this document: BenchChem. [Quantitative Analysis by Reversed-Phase HPLC]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b11750392#hplc-analysis-of-glycyl-d-threonine>

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